

Structural Architectures of 1-Substituted 4-Bromopyrazoles: A Comparative Crystallographic Guide

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Compound of Interest

Compound Name: 4-bromo-1-[(oxan-2-yl)methyl]-1H-pyrazole
CAS No.: 1183588-29-5
Cat. No.: B1443398

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Executive Summary & Technical Rationale

This guide objectively compares the solid-state performance and structural metrics of 1-substituted 4-bromopyrazoles against their unsubstituted parent scaffold.

In medicinal chemistry, the 4-bromopyrazole unit is a "privileged scaffold," serving as a linchpin for Suzuki-Miyaura cross-couplings to access kinase inhibitors. However, the physical properties—solubility, melting point, and bioavailability—are dictated by the crystal lattice energy, which changes drastically upon N1-substitution.

The Core Conflict:

- Parent (4-Bromo-1H-pyrazole): Relies on robust Hydrogen Bonding (HB) networks (trimeric motifs) for stability.

- 1-Substituted Variants: The "blocking" of the N1 position eliminates the primary H-bond donor. The lattice must reorganize around weaker forces: Halogen Bonding (XB), stacking, or steric interlocking.

This guide analyzes how these substitutions shift the packing landscape, providing data critical for selecting the right solid-form candidate for drug formulation.

Comparative Analysis: Packing Motifs & Lattice Metrics

The following table contrasts the crystallographic "performance" (stability and packing efficiency) of the parent scaffold against its alkyl and aryl derivatives.

Table 1: Structural Metrics Comparison

Feature	Parent Scaffold (4-Bromo-1H-pyrazole)	Small Alkyl (1-Methyl-4-bromopyrazole)	Bulky Aryl (1-Phenyl-4-bromopyrazole)
Physical State (RT)	Solid (MP: 93–96 °C)	Liquid (BP: ~183 °C)	Solid (MP: ~96 °C)
Space Group	Pnma (Orthorhombic)	N/A (Liquid at RT)	P21/c (Monoclinic)
Primary Interaction	N-H...N Trimer (Planar)	Van der Waals (Disordered)	Stacking & C-H...N
Halogen Bond (C-Br...N)	Weak / Competitive	Negligible	Moderate (Geometry dependent)
Molecular Conformation	Planar	Planar	Twisted (Dihedral angle ~20-40°)
Lattice Stability	High (H-bond network)	Low (No H-bond donor)	Medium (Steric locking)

Deep Dive: The Mechanism of Phase Change

1. The "Trimer" Anchor (Parent): The unsubstituted 4-bromopyrazole forms a supramolecular trimer involving three molecules linked by N-H...N hydrogen bonds. This planar arrangement

creates a stable 2D sheet, leading to a high melting point relative to its molecular weight.

2. The "Methyl" Collapse (1-Methyl): Methylation at N1 removes the H-bond donor. Without the N-H...N anchor, the small methyl group provides insufficient steric bulk to arrest molecular motion at room temperature. The lattice collapses into a liquid state. Implication: 1-methyl derivatives are poor candidates for solid oral dosage forms unless co-crystallized.

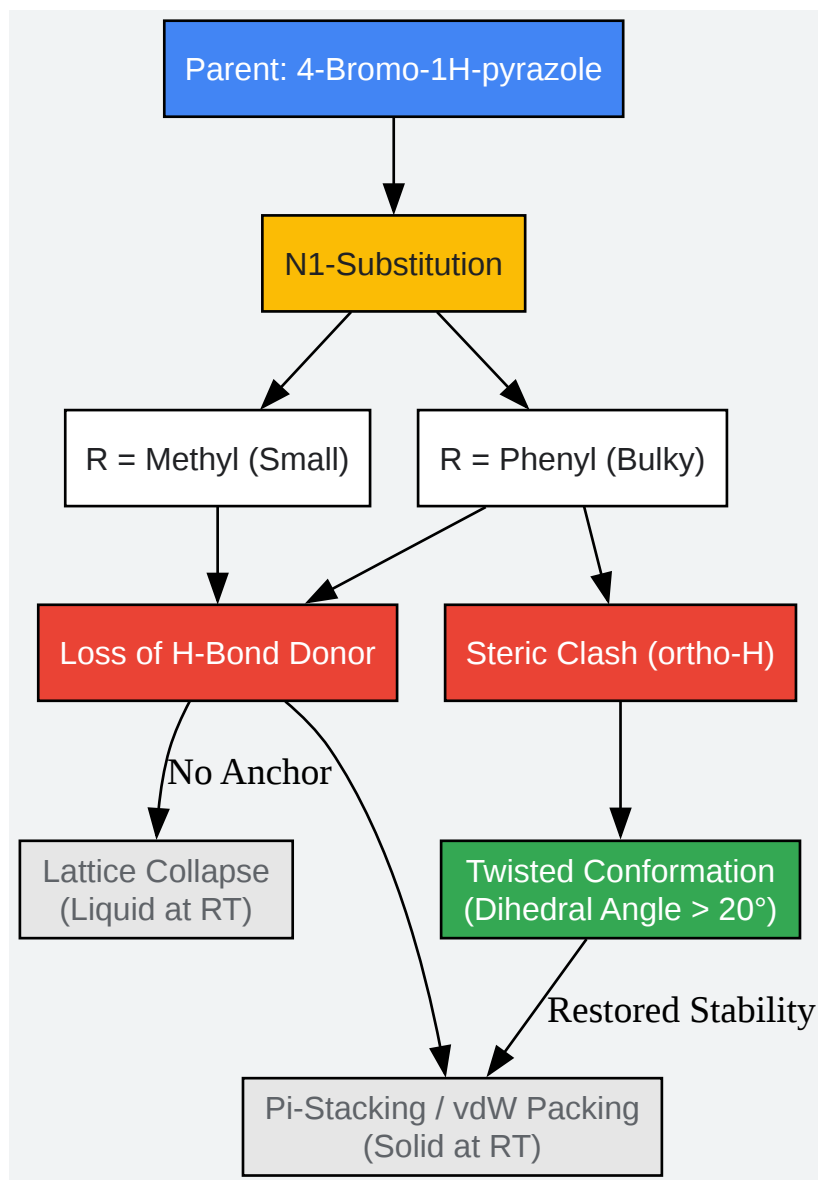
3. The "Twist" Stabilization (1-Phenyl): Replacing the proton with a phenyl ring restores crystallinity, but through a different mechanism. The steric clash between the ortho-phenyl protons and the pyrazole nitrogen forces the molecule to twist (dihedral angle

). This prevents flat sheet formation but enables "herringbone" or "slipped stack" interactions, restoring a high melting point.

Visualization: Interaction Logic & Workflow

Diagram 1: Structural Logic of N1-Substitution

This diagram illustrates the causal relationship between substitution, steric pressure, and resulting crystal packing.



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Caption: Causal flow showing how N1-substitution disrupts the parent H-bond network, leading to either liquefaction (methyl) or steric-induced repacking (phenyl).

Experimental Protocol: Synthesis & Crystallization

To replicate these structures for in-house analysis, follow this self-validating protocol. This method prioritizes high-purity single crystals suitable for X-ray diffraction (XRD).

Phase 1: Regioselective Bromination (Synthesis)

Objective: Synthesize 4-bromo-1H-pyrazole (or derivatives) without poly-bromination.

- Reagents: Dissolve 1H-pyrazole (1.0 eq) in acetonitrile (ACN) or DMF.
 - Why ACN? It is polar enough to dissolve the reactant but allows easy workup compared to DMF.
- Bromination: Add N-Bromosuccinimide (NBS) (1.05 eq) portion-wise at 0 °C.
 - Control Point: Maintain 0 °C to prevent bromination at the C3/C5 positions.
- Reaction: Stir at Room Temperature (RT) for 2–4 hours. Monitor by TLC (Ethyl Acetate/Hexane 1:1).
- Workup: Concentrate solvent. Redissolve in EtOAc, wash with water and brine to remove succinimide byproduct. Dry over Na₂SO₄.

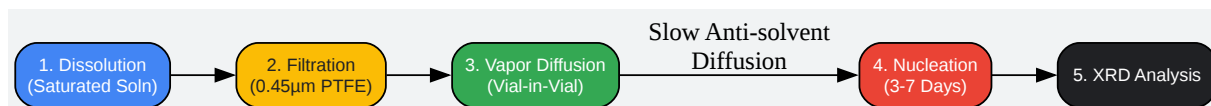
Phase 2: Crystal Growth (Slow Evaporation)

Objective: Grow single crystals suitable for XRD (>0.2 mm).

- Solvent Selection:
 - For Parent (4-Br):Ethanol/Water (9:1) or Toluene.
 - For 1-Phenyl:Dichloromethane/Hexane (1:1) or Acetone.
- Dissolution: Prepare a saturated solution of the purified compound in a 4 mL vial. Filter through a 0.45 µm PTFE syringe filter to remove nucleation sites (dust).
- The "Vial-in-Vial" Technique:
 - Place the small vial (uncapped) inside a larger jar containing a less polar anti-solvent (e.g., Hexane).
 - Seal the outer jar.
 - Mechanism:[1][2] Hexane vapor diffuses into the solution, slowly lowering solubility and forcing controlled nucleation.

- Harvest: After 3–7 days, harvest colorless prisms/blocks.

Diagram 2: Crystallization Workflow



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Caption: Optimized vapor diffusion workflow for growing high-quality single crystals of bromopyrazoles.

Halogen Bonding: The "Hidden" Interaction

For drug development professionals, the 4-bromo substituent is not just a steric block; it is a potential Halogen Bond (XB) Donor.

- Mechanism: The bromine atom exhibits a "sigma-hole"—a region of positive electrostatic potential along the C-Br bond axis.
- Observation: In crystal structures of 4-bromopyrazoles, we frequently observe C-Br...N or C-Br...O contacts where the angle is near-linear (~170–180°).
- Relevance: This mimics the interaction in a kinase binding pocket where the halogen interacts with the backbone carbonyl of the protein hinge region.
- Comparison:
 - 4-Fluoro: No sigma hole (too electronegative). No XB.
 - 4-Bromo: Moderate sigma hole. Tunable XB.
 - 4-Iodo: Strong sigma hole. Strong XB (often forms catemers instead of trimers).

Conclusion: 4-Bromopyrazoles offer the optimal balance of lipophilicity and specific directional binding (XB) compared to their chloro (too weak) or iodo (too reactive/heavy) counterparts.

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